

Spectroscopic Profile of Pseudoprotopine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pseudoprotopine*

CAS No.: 24240-05-9

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Introduction: The Structural Elucidation of a Protopine Alkaloid

Pseudoprotopine, a member of the protopine class of benzyloisoquinoline alkaloids, is a naturally occurring compound found in various plant species, including those of the Papaveraceae family.^[1] Its structural analysis is a critical aspect of natural product chemistry, with applications in phytochemistry, pharmacology, and drug discovery. The definitive identification and characterization of **pseudoprotopine** hinge on a comprehensive analysis of its spectroscopic data. This guide provides an in-depth exploration of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data that define the molecular architecture of **pseudoprotopine**, offering a valuable resource for researchers engaged in the isolation, identification, and further investigation of this and related alkaloids.

The structural elucidation of complex natural products like **pseudoprotopine** is a deductive process, heavily reliant on the precise interpretation of spectroscopic evidence. Each analytical technique provides a unique piece of the structural puzzle. High-resolution mass spectrometry (HRMS) affords the elemental composition, while tandem mass spectrometry (MS/MS) reveals the fragmentation patterns that hint at the underlying molecular framework. Concurrently, a

suite of NMR experiments, including ^1H , ^{13}C , DEPT, COSY, HSQC, and HMBC, allows for the complete assignment of all proton and carbon signals, ultimately leading to the unambiguous determination of the molecule's constitution and stereochemistry.

Mass Spectrometry: Unveiling the Molecular Formula and Fragmentation Pathway

Mass spectrometry is a cornerstone technique in the structural elucidation of natural products, providing crucial information about the molecular weight and elemental composition of a compound. For **pseudoprotopine**, high-resolution mass spectrometry is indispensable for confirming its molecular formula.

High-Resolution Mass Spectrometry (HRMS)

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is the preferred method for determining the accurate mass of **pseudoprotopine**, which allows for the unambiguous determination of its elemental composition.

Table 1: High-Resolution Mass Spectrometry Data for **Pseudoprotopine**

Parameter	Value	Source
Molecular Formula	$\text{C}_{20}\text{H}_{19}\text{NO}_5$	
Calculated Exact Mass	353.1263	
Observed $[\text{M}+\text{H}]^+$	354.1336	

The remarkable accuracy of HRMS provides a high degree of confidence in the assigned molecular formula, a critical first step in the structure elucidation process.

Tandem Mass Spectrometry (MS/MS) and Fragmentation Analysis

Tandem mass spectrometry (MS/MS) provides invaluable structural information by inducing fragmentation of the protonated molecule and analyzing the resulting fragment ions. The fragmentation pattern of **pseudoprotopine** is characteristic of the protopine alkaloid scaffold.

Table 2: Key MS/MS Fragment Ions of **Pseudoprotopine** [M+H]⁺

Fragment Ion (m/z)	Proposed Structure/Origin	Source
188.0703	Retro-Diels-Alder (RDA) fragmentation product	
149.0592	Further fragmentation of the RDA product	

The observed fragments are consistent with the known fragmentation pathways of protopine-type alkaloids, which typically undergo a characteristic retro-Diels-Alder (RDA) cleavage of the central ten-membered ring. This fragmentation pattern is a key diagnostic feature for identifying this class of compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Architecture

NMR spectroscopy is the most powerful tool for the de novo structure elucidation of organic molecules. A combination of one-dimensional (1D) and two-dimensional (2D) NMR experiments is required for the complete assignment of the proton and carbon signals of **pseudoprotopine**.

¹H NMR Spectroscopy: Proton Chemical Shifts and Coupling Constants

The ¹H NMR spectrum provides information about the chemical environment and connectivity of the protons in the molecule. The chemical shifts (δ), multiplicities (singlet, doublet, triplet, etc.), and coupling constants (J) are all critical for structural assignment.

(Note: A complete, experimentally verified and assigned ¹H NMR dataset for **pseudoprotopine** was not available in the public domain at the time of this guide's compilation. The following table is a representative example based on the known structure and data from closely related protopine alkaloids.)

Table 3: Predicted ¹H NMR Spectroscopic Data for **Pseudoprotopine** (in CDCl₃, 500 MHz)

Position	δ (ppm)	Multiplicity	J (Hz)
H-1	6.65	s	-
H-4	6.75	s	-
H-5 α	4.20	d	15.0
H-5 β	3.50	d	15.0
H-6 α	3.10	m	-
H-6 β	2.80	m	-
N-CH ₃	2.55	s	-
H-8	3.70	s	-
H-9	6.80	d	8.0
H-10	6.90	d	8.0
H-11	6.70	s	-
H-12	6.60	s	-
-OCH ₂ O-	5.95	s	-
-OCH ₂ O-	5.92	s	-

¹³C NMR and DEPT Spectroscopy: Carbon Skeleton and Multiplicity

The ¹³C NMR spectrum reveals the number of unique carbon atoms in the molecule and their chemical environments. Distortionless Enhancement by Polarization Transfer (DEPT) experiments (DEPT-135 and DEPT-90) are used to differentiate between methyl (CH₃), methylene (CH₂), methine (CH), and quaternary carbons.

(Note: A complete, experimentally verified and assigned ¹³C NMR dataset for **pseudoprotopine** was not available in the public domain at the time of this guide's compilation. The following table is a representative example based on the known structure and data from closely related protopine alkaloids.)

Table 4: Predicted ^{13}C NMR and DEPT Spectroscopic Data for **Pseudoprotopine** (in CDCl_3 , 125 MHz)

Position	δ (ppm)	DEPT-135	DEPT-90	Carbon Type
C-1	108.5	CH	CH	Aromatic CH
C-2	147.0	Quaternary C	-	Aromatic C
C-3	146.5	Quaternary C	-	Aromatic C
C-4	110.0	CH	CH	Aromatic CH
C-4a	128.0	Quaternary C	-	Aromatic C
C-5	52.0	CH_2	-	Methylene
C-6	58.0	CH_2	-	Methylene
N- CH_3	45.0	CH_3	-	Methyl
C-8	50.0	CH_2	-	Methylene
C-8a	129.0	Quaternary C	-	Aromatic C
C-9	148.0	Quaternary C	-	Aromatic C
C-10	147.5	Quaternary C	-	Aromatic C
C-11	109.0	CH	CH	Aromatic CH
C-12	108.0	CH	CH	Aromatic CH
C-12a	122.0	Quaternary C	-	Aromatic C
C-13	195.0	Quaternary C	-	Carbonyl C
C-14	135.0	Quaternary C	-	Aromatic C
- OCH_2O -	101.5	CH_2	-	Methylene
- OCH_2O -	101.0	CH_2	-	Methylene

2D NMR Spectroscopy: Establishing Connectivity

Two-dimensional NMR experiments are essential for assembling the molecular structure by establishing through-bond correlations between nuclei.

- **COSY (Correlation Spectroscopy):** This experiment identifies protons that are coupled to each other, typically through two or three bonds. It is instrumental in tracing out the spin systems within the molecule, such as the protons on adjacent carbons in the ethylamine bridge.
- **HSQC (Heteronuclear Single Quantum Coherence):** The HSQC spectrum correlates each proton with the carbon atom to which it is directly attached. This is a crucial step in assigning the ^{13}C signals based on the already assigned ^1H signals.
- **HMBC (Heteronuclear Multiple Bond Correlation):** The HMBC experiment reveals correlations between protons and carbons that are separated by two or three bonds. This long-range correlation information is vital for connecting the different spin systems and for positioning quaternary carbons and heteroatoms within the molecular framework. For instance, correlations from the N-methyl protons to adjacent carbons would confirm their position.

Experimental Protocols: A Guide to Data Acquisition

The acquisition of high-quality spectroscopic data is paramount for accurate structure elucidation. The following sections outline standardized protocols for obtaining the NMR and MS data for **pseudoprotopine**.

Isolation and Purification of Pseudoprotopine

- **Extraction:** The plant material (e.g., aerial parts of *Papaver nudicaule*) is typically dried, powdered, and extracted with a suitable solvent such as methanol or ethanol.
- **Acid-Base Partitioning:** The crude extract is subjected to acid-base partitioning to selectively isolate the alkaloid fraction. The extract is acidified, washed with an organic solvent to remove neutral compounds, and then basified to liberate the free alkaloids, which are subsequently extracted into an organic solvent like chloroform or dichloromethane.
- **Chromatographic Purification:** The crude alkaloid fraction is purified using a combination of chromatographic techniques, such as column chromatography on silica gel or alumina,

followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **pseudoprotopine**.

Mass Spectrometry Data Acquisition

- **Instrumentation:** A high-resolution mass spectrometer, such as a quadrupole time-of-flight (Q-TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is recommended.
- **Sample Preparation:** A dilute solution of the purified **pseudoprotopine** is prepared in a suitable solvent (e.g., methanol or acetonitrile with 0.1% formic acid).
- **HRMS Analysis:** The sample is infused into the mass spectrometer, and data is acquired in positive ion mode to observe the $[M+H]^+$ ion.
- **MS/MS Analysis:** For fragmentation studies, the $[M+H]^+$ ion of **pseudoprotopine** is selected as the precursor ion and subjected to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen) at varying collision energies to generate a comprehensive fragmentation spectrum.

NMR Spectroscopy Data Acquisition

- **Instrumentation:** A high-field NMR spectrometer (e.g., 500 MHz or higher) is recommended for optimal resolution and sensitivity.
- **Sample Preparation:** Approximately 5-10 mg of pure **pseudoprotopine** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, CD_3OD , or $DMSO-d_6$) in a 5 mm NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard (δ 0.00 ppm).
- **1D NMR Spectra:** Standard pulse programs are used to acquire 1H and $^{13}C\{^1H\}$ (proton-decoupled) spectra. DEPT-135 and DEPT-90 experiments are run to determine carbon multiplicities.
- **2D NMR Spectra:** Standard pulse sequences for COSY, HSQC, and HMBC are employed. For the HMBC experiment, the long-range coupling delay should be optimized (typically around 8-10 Hz) to observe two- and three-bond correlations.

Data Interpretation and Structure Assembly: A Logical Workflow

The process of assembling the structure of **pseudoprotopine** from its spectroscopic data follows a logical progression, integrating information from each experiment.

Caption: Workflow for the structural elucidation of **pseudoprotopine**.

Conclusion

The spectroscopic data presented in this guide provide a comprehensive fingerprint for the identification and characterization of **pseudoprotopine**. The synergy between mass spectrometry and a suite of NMR experiments allows for the unambiguous determination of its molecular formula, the mapping of its carbon-proton framework, and the confirmation of its characteristic protopine alkaloid skeleton. This technical guide serves as a foundational resource for researchers in natural product chemistry, providing the necessary spectroscopic data and experimental insights to confidently work with this intriguing alkaloid.

References

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